

Using 3-(Bromomethyl)-5-nitro-1,2-thiazole as a pharmaceutical intermediate

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Compound of Interest

Compound Name: 3-(Bromomethyl)-5-nitro-1,2-thiazole

Cat. No.: B13475950

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Application Note: Strategic Utilization of **3-(Bromomethyl)-5-nitro-1,2-thiazole** in Medicinal Chemistry

Executive Summary

Compound: **3-(Bromomethyl)-5-nitro-1,2-thiazole** CAS: 2913277-87-7 (Representative)

Class: Halogenated Nitro-Isothiazole Role: Electrophilic Pharmaceutical Intermediate

This guide details the handling, reactivity, and synthetic application of **3-(Bromomethyl)-5-nitro-1,2-thiazole**. As a structural isomer of the widely utilized 1,3-thiazoles (e.g., Nitazoxanide), the 1,2-thiazole (isothiazole) core offers distinct physicochemical properties, including altered lipophilicity and metabolic stability. This intermediate serves as a critical "linker scaffold," enabling the attachment of the bioactive 5-nitroisothiazole moiety to nucleophilic pharmacophores via the highly reactive bromomethyl handle.

Key Applications:

- Anti-infective Discovery: Synthesis of novel nitro-heterocyclic antibiotics and antiprotozoals.

- Fragment-Based Drug Design (FBDD): Introduction of electron-deficient heteroaromatic rings to modulate pKa and solubility.
- Bio-orthogonal Labeling: Cysteine-selective alkylation probes.

Chemical Reactivity Profile

To use this intermediate effectively, researchers must understand the electronic push-pull dynamics of the scaffold.

- The Electrophile (Bromomethyl Group): The C-3 bromomethyl group acts as a "benzylic-like" halide. It is highly activated toward displacement due to the electron-withdrawing nature of the isothiazole ring, further enhanced by the 5-nitro group.
- The Electronic Sink (5-Nitro Group): The nitro group at C-5 strongly withdraws electron density from the ring.
 - Benefit: Increases the electrophilicity of the C-3 position.
 - Risk:[1] Makes the ring susceptible to nucleophilic aromatic substitution () or ring-opening under harsh basic conditions (e.g., strong alkoxides or hydroxides).

Reactivity Hierarchy:

- Alkylation (C-3 side chain): Fastest. Occurs with amines, thiols, and carboxylates at RT.
- Hydrolysis: Moderate risk. Converts to the alcohol in aqueous base.
- Ring Degradation: High risk with strong bases () or reducing agents incompatible with nitro groups.

Application Protocols

Protocol A: N-Alkylation (Synthesis of Amino-Isothiazole Libraries)

Target: Coupling secondary amines (e.g., piperazines, morpholines) to generate potential bioactive leads.

Materials:

- Substrate: **3-(Bromomethyl)-5-nitro-1,2-thiazole** (1.0 equiv)
- Nucleophile: Secondary amine (1.1 equiv)
- Base:
 - Diisopropylethylamine (DIPEA) or
 - (anhydrous)
- Solvent: Acetonitrile (MeCN) or THF (Anhydrous)

Step-by-Step Workflow:

- Preparation: Dissolve 1.0 mmol of the nitro-isothiazole in 5 mL of anhydrous MeCN under an inert atmosphere (Ar). Note: Keep temperature at 0°C initially to prevent exotherms.
- Addition: Add 1.2 mmol of DIPEA followed by the dropwise addition of 1.1 mmol of the amine.
- Reaction: Allow the mixture to warm to Room Temperature (RT). Stir for 2–4 hours.
 - Monitoring: Check via TLC (Hexane/EtOAc 1:1) or LC-MS.^[2] The starting material (bromide) should disappear rapidly.
- Workup:
 - Dilute with EtOAc (20 mL).
 - Wash with water () and Brine ()

).

- Dry over

, filter, and concentrate in vacuo.

- Purification: Flash column chromatography (Silica gel). Nitro-isothiazoles are often yellow/orange solids; visual tracking on the column is possible.

Critical Control Point: Avoid using primary amines if bis-alkylation is not desired. If using primary amines, use a large excess of the amine (5-10 equiv) or protect the amine first.

Protocol B: S-Alkylation (Thioether Synthesis)

Target: Synthesis of sulfide-linked derivatives (common in antifungal research).

Materials:

- Substrate: **3-(Bromomethyl)-5-nitro-1,2-thiazole**

- Nucleophile: Thiol (R-SH)

- Base:

(Cesium Carbonate) - promotes soft nucleophile attack.[\[2\]](#)

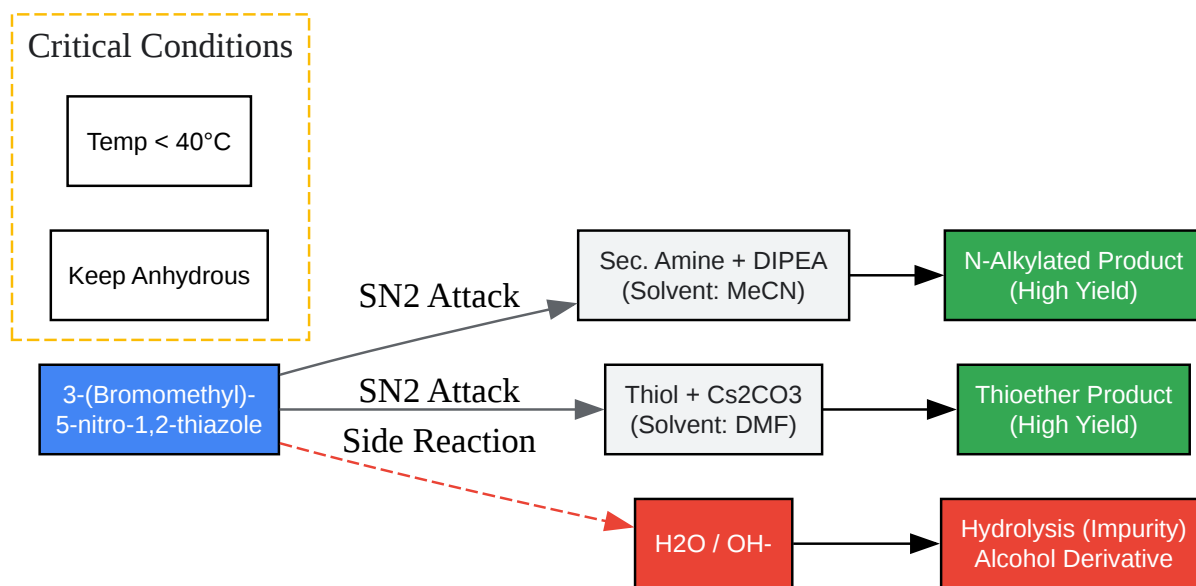
- Solvent: DMF or Acetone.

Step-by-Step Workflow:

- Activation: In a vial, mix thiol (1.0 equiv) and (1.1 equiv) in DMF. Stir for 15 mins to generate the thiolate.
- Coupling: Cool the mixture to 0°C. Add the nitro-isothiazole (1.0 equiv) as a solution in DMF.
- Reaction: Stir at 0°C for 1 hour, then warm to RT for 1 hour.
 - Why? Thiols are highly nucleophilic. Lower temperatures prevent side reactions at the nitro group.

- Quench: Pour into ice-water. The product often precipitates as a solid.
- Isolation: Filtration (if solid) or extraction with DCM.

Visualization: Reaction Pathways & Logic



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Figure 1: Reaction logic flow for **3-(Bromomethyl)-5-nitro-1,2-thiazole**, highlighting preferred synthetic routes and avoidance of hydrolysis.

Quality Control & Stability Data

Analytical Standard (HPLC):

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 3.5 μ m).
- Mobile Phase: A: 0.1% Formic Acid in Water; B: Acetonitrile.
- Gradient: 5% B to 95% B over 10 mins.
- Detection: UV at 254 nm and 300 nm (Nitro group absorbance).

Stability Profile:

Parameter	Status	Recommendation
Thermal	Unstable > 80°C	Do not heat neat. Store < 4°C.
Hydrolytic	Sensitive	Store under Argon/Nitrogen. Desiccate.

| Light | Photosensitive | Protect from light (Amber vials). |

Safety & Toxicology (HSE)

Warning: This compound combines the hazards of alkylating agents and nitroaromatics.

- Lachrymator: Bromomethyl heterocycles are potent tear agents. Handle only in a functioning fume hood.
- Mutagenicity: Nitro-heterocycles (like nitrothiazoles) are often Ames positive. Treat as a potential carcinogen.
- Skin Sensitizer: Direct contact may cause severe dermatitis. Double-gloving (Nitrile) is mandatory.
- Incompatibility: Avoid contact with strong reducing agents (hydrazine, hydrides) to prevent uncontrolled reduction of the nitro group, which can be energetic.

References

- Sigma-Aldrich.Product Specification: **3-(Bromomethyl)-5-nitro-1,2-thiazole**. Accessed 2024. [Link](#)
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- BenchChem.Regioselectivity in Reactions of Bromomethyl-heterocycles. Technical Support Note. [Link](#)

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